

Application Notes and Protocols for 27-Alkyne Cholesterol in Drug Delivery Systems

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Compound of Interest

Compound Name: 27-Alkyne Cholesterol

Cat. No.: B15551821

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **27-alkyne cholesterol** in the development of advanced drug delivery systems. The terminal alkyne group on the cholesterol molecule serves as a versatile handle for "click chemistry," enabling the straightforward attachment of targeting ligands, imaging agents, and other functional moieties to the surface of drug carriers. This post-formulation modification strategy allows for the creation of highly tailored and multifunctional nanoparticles and liposomes for targeted drug delivery.

Principle of Application

27-Alkyne cholesterol can be incorporated into the lipid bilayer of nanoparticles and liposomes during their formulation. The alkyne group, being bioorthogonal, does not interfere with the biological environment. Subsequent to the formation of the drug-loaded carrier, an azide-functionalized molecule of interest (e.g., a targeting peptide, a fluorescent dye) can be covalently attached to the surface of the nanoparticle via a copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC) or a strain-promoted alkyne-azide cycloaddition (SPAAC) click reaction.

This approach offers a modular and efficient way to create sophisticated drug delivery vehicles with enhanced therapeutic efficacy and reduced off-target effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key Applications

- **Targeted Drug Delivery:** The surface of **27-alkyne cholesterol**-containing nanoparticles can be decorated with targeting ligands such as antibodies, peptides, or small molecules to enhance accumulation at the desired site of action, for example, in tumor tissues.[\[1\]](#)[\[4\]](#)
- **Cellular Imaging and Tracking:** Fluorescent dyes with azide functionalities can be "clicked" onto the nanoparticles, enabling real-time imaging of their biodistribution, cellular uptake, and intracellular trafficking.[\[5\]](#)
- **Multifunctional Nanocarriers:** The click chemistry approach allows for the simultaneous or sequential attachment of multiple functionalities, leading to the development of "theranostic" nanoparticles that combine therapeutic and diagnostic capabilities.

Quantitative Data Summary

The following table summarizes representative quantitative data for lipid-based nanoparticles incorporating cholesterol derivatives, which can be expected to be similar for formulations containing **27-alkyne cholesterol**.

Parameter	Representative Value	Method of Measurement	Reference(s)
Formulation			
Lipid Composition (molar ratio)	50:10:38.5:1.5 (Cationic Lipid:DSPC:Cholesterol:PEG-Lipid)	-	[6]
Physical Characteristics			
Particle Size (Diameter)	100 - 200 nm	Dynamic Light Scattering (DLS)	[6]
Polydispersity Index (PDI)	< 0.2	Dynamic Light Scattering (DLS)	[6]
Zeta Potential	+30 to +50 mV (for cationic formulations)	Laser Doppler Velocimetry	[6]
Drug Loading			
Encapsulation Efficiency	> 90%	Spectrophotometry / Chromatography	[7]
Drug-to-Lipid Ratio (w/w)	0.1 - 0.2	Spectrophotometry / Chromatography	[7]
In Vitro Performance			
Cellular Uptake	Concentration and time-dependent	Confocal Microscopy / Flow Cytometry	[8][9]

Experimental Protocols

Protocol 1: Formulation of 27-Alkyne Cholesterol-Containing Liposomes

This protocol describes the preparation of small unilamellar vesicles (SUVs) incorporating **27-alkyne cholesterol** using the thin-film hydration and extrusion method.

Materials:

- 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC)
- **27-Alkyne Cholesterol**
- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-2000] (DSPE-PEG2000)
- Chloroform
- Phosphate-buffered saline (PBS), pH 7.4
- Drug to be encapsulated (e.g., Doxorubicin)
- Rotary evaporator
- Extruder with polycarbonate membranes (100 nm pore size)

Procedure:

- Lipid Film Hydration:
 1. In a round-bottom flask, dissolve DPPC, **27-alkyne cholesterol**, and DSPE-PEG2000 in chloroform at a desired molar ratio (e.g., 55:40:5).
 2. Remove the chloroform using a rotary evaporator under reduced pressure to form a thin lipid film on the wall of the flask.
 3. Further dry the film under vacuum for at least 2 hours to remove any residual solvent.
 4. Hydrate the lipid film with a PBS solution containing the drug to be encapsulated by vortexing the flask. This will form multilamellar vesicles (MLVs).
- Extrusion:
 1. Assemble the extruder with a 100 nm polycarbonate membrane.
 2. Transfer the MLV suspension to the extruder.

3. Extrude the suspension through the membrane 10-15 times to form unilamellar vesicles of a uniform size.
4. The resulting liposome suspension can be purified from the unencapsulated drug by size exclusion chromatography.

Protocol 2: Click Chemistry-Mediated Surface Functionalization of Liposomes

This protocol details the copper-catalyzed alkyne-azide cycloaddition (CuAAC) to attach an azide-functionalized targeting peptide to the surface of the **27-alkyne cholesterol**-containing liposomes.

Materials:

- **27-Alkyne cholesterol**-containing liposomes (from Protocol 1)
- Azide-functionalized targeting peptide (e.g., Azide-cRGD)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- PBS, pH 7.4

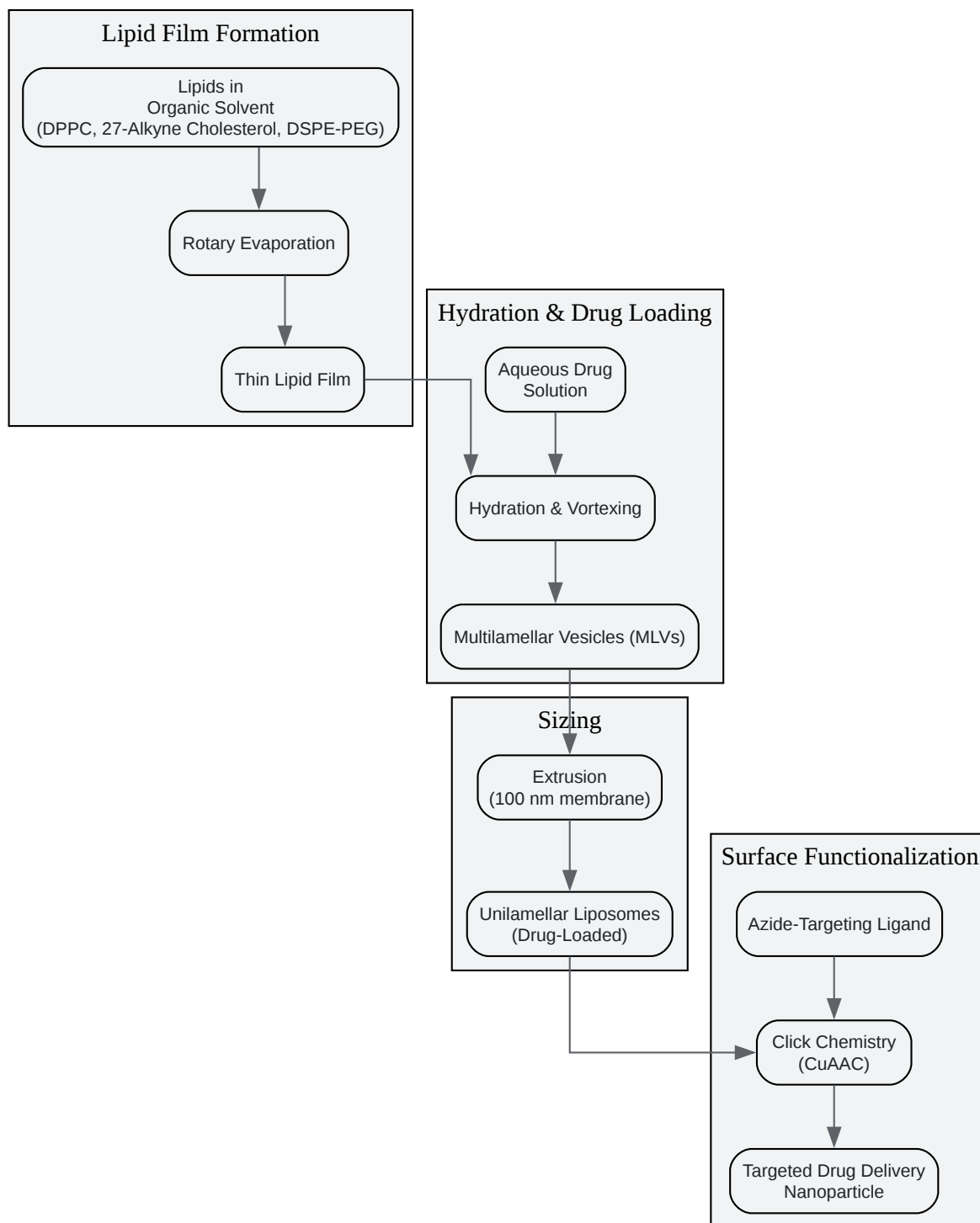
Procedure:

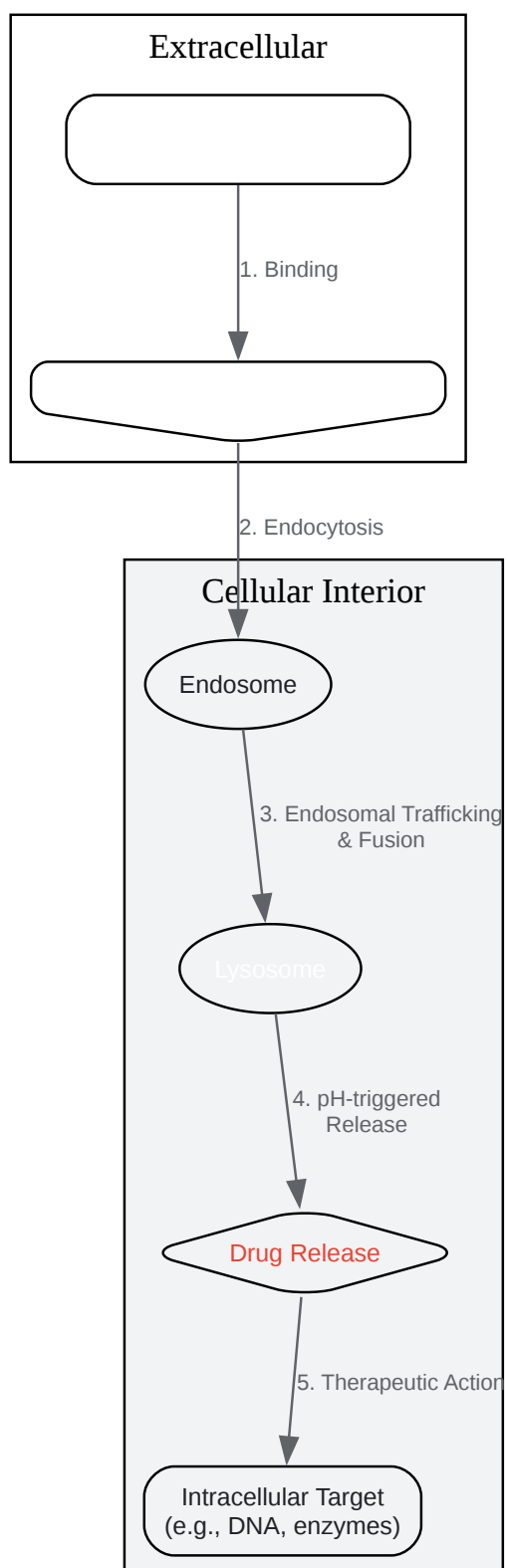
- To the liposome suspension, add the azide-functionalized targeting peptide to the desired final concentration.
- In a separate tube, prepare the catalyst solution by mixing CuSO_4 and THPTA in PBS.
- Add the freshly prepared sodium ascorbate solution to the catalyst mixture to reduce Cu(II) to Cu(I) .
- Immediately add the catalyst/reductant mixture to the liposome and peptide solution.

- Incubate the reaction mixture at room temperature for 1-2 hours with gentle shaking.
- The functionalized liposomes can be purified from excess reactants by dialysis or size exclusion chromatography.

Visualizations

Diagram 1: Workflow for the Formulation of Functionalized Liposomes





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